

What are the physical properties of Tetrahexylammonium chloride?

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Compound of Interest

Compound Name: Tetrahexylammonium chloride

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An In-depth Technical Guide to the Physical Properties of **Tetrahexylammonium Chloride**

Introduction

Tetrahexylammonium chloride (THAC) is a quaternary ammonium salt with the chemical formula $C_{24}H_{52}NCl$. It consists of a central nitrogen atom bonded to four hexyl chains, with a chloride counter-ion. As a cationic surfactant, THAC has applications as a phase transfer catalyst, in the preparation of ionic liquids, and in various organic synthesis and electrochemistry applications.^[1] Its long alkyl chains give it significant hydrophobic character, influencing its physical properties and behavior in different solvent systems. This guide provides a comprehensive overview of the known physical properties of **Tetrahexylammonium chloride**, details the experimental protocols for their determination, and presents this data for researchers, scientists, and professionals in drug development.

Physicochemical Data

The core physical properties of **Tetrahexylammonium chloride** are summarized in the table below. This data is essential for understanding the compound's behavior in experimental and industrial settings.

Physical Property	Value	Source(s)
IUPAC Name	Tetrahexylazanium chloride	[2]
CAS Number	5922-92-9	[1][3]
Molecular Formula	C ₂₄ H ₅₂ NCl (or C ₂₄ H ₅₂ N·Cl)	[1][3]
Molecular Weight	390.13 g/mol	[1][2][3][4][5]
Appearance	White to off-white crystalline powder/solid.[1][3][6]	[1][3][6]
Melting Point	111 - 113 °C	[3][5][6][7][8]
Boiling Point	544.68 °C (Rough estimate)	[3][7]
Density	0.8770 g/cm ³ (Rough estimate)	[3][7]
Solubility	Soluble in organic solvents; limited solubility in water.[1]	[1]
Stability	Stable under standard ambient conditions. It is hygroscopic and incompatible with strong oxidizing agents.[3][6][8]	[3][6][8]

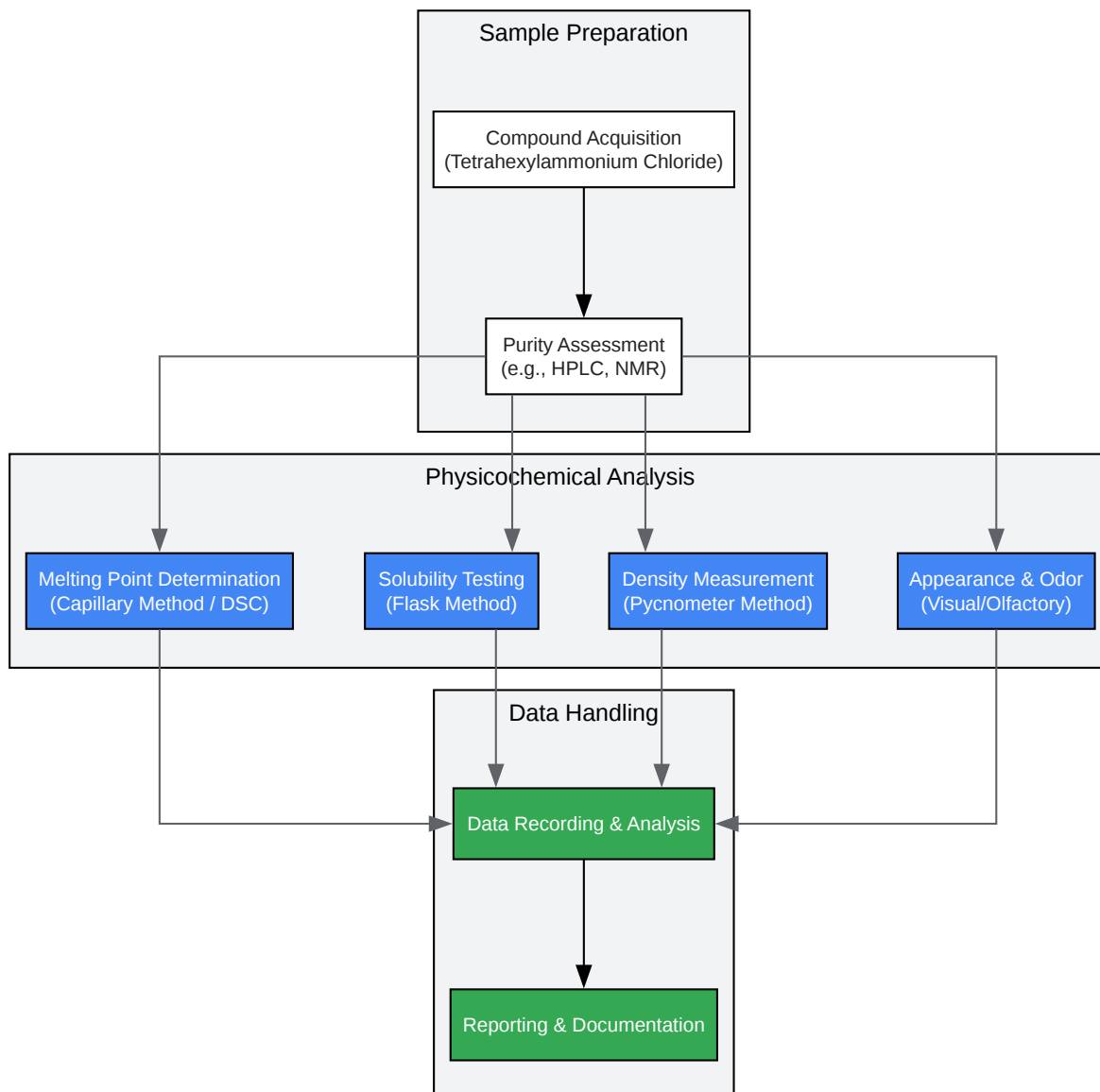
Experimental Protocols

The determination of the physical properties of chemical compounds like **Tetrahexylammonium chloride** is guided by standardized methodologies to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally accepted guidelines for the testing of chemicals.[9][10][11][12][13]

Workflow for Physical Property Characterization

The general process for determining the physical properties of a chemical substance is outlined in the diagram below.

Experimental Workflow for Physical Property Characterization



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Caption: Workflow for characterizing a chemical's physical properties.

Melting Point Determination (OECD Guideline 102)

The melting point is a critical indicator of a substance's purity. For a crystalline solid like **Tetrahexylammonium chloride**, a sharp melting range is expected.

- Apparatus: A capillary melting point apparatus (e.g., Mel-Temp or Thiele tube) or a Differential Scanning Calorimeter (DSC).
- Principle: The sample is heated at a controlled rate, and the temperature range from the initial melting of the first droplet to the complete liquefaction of the solid is recorded.
- Methodology (Capillary Method):
 - A small, dry amount of **Tetrahexylammonium chloride** powder is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (111 °C).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The temperature at which the first liquid appears (T_{start}) and the temperature at which the last solid particle disappears (T_{end}) are recorded. The melting range is reported as $T_{\text{start}} - T_{\text{end}}$.
- Data Interpretation: A narrow melting range (e.g., 0.5-1.0 °C) is indicative of high purity. Impurities typically cause a depression and broadening of the melting range.

Solubility Determination (OECD Guideline 105 - Water Solubility)

This protocol, often referred to as the "flask method," is used to determine the saturation mass concentration of a substance in water. Given THAC's limited water solubility, this method is appropriate.

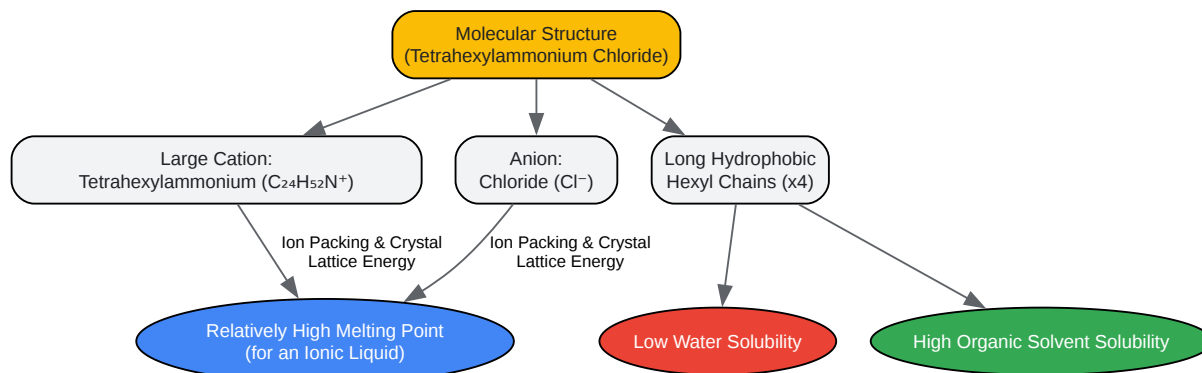
- Apparatus: Erlenmeyer flasks, a constant temperature shaker or magnetic stirrer, a centrifuge, and an analytical method suitable for quantifying THAC (e.g., HPLC, ion

chromatography).

- Principle: A surplus of the test substance is equilibrated with the solvent (water) at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separating the undissolved solid.
- Methodology:
 - An excess amount of **Tetrahexylammonium chloride** is added to a known volume of deionized water in a flask.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium. A preliminary test is run to determine the time to equilibrium (e.g., agitating for 24, 48, and 72 hours and analyzing concentrations).
 - Once equilibrium is reached, the mixture is allowed to settle, and the phases are separated, typically by centrifugation at a controlled temperature to avoid temperature-induced precipitation.[\[14\]](#)[\[15\]](#)
 - A sample of the clear, supernatant aqueous phase is carefully removed.
 - The concentration of **Tetrahexylammonium chloride** in the sample is determined using a validated analytical method.
 - The experiment is performed at least in duplicate.
- Considerations for Ionic Liquids: The amphiphilic nature of some ionic liquids can make it difficult to distinguish between dissolved and dispersed (micellar) material.[\[15\]](#) Centrifugation is a critical step to ensure only the truly dissolved fraction is analyzed. For solubility in organic solvents, the same principle applies, but the analytical method must be adapted for the specific solvent.

Structure-Property Relationships

The physical properties of **Tetrahexylammonium chloride** are directly related to its molecular structure.



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Caption: Relationship between THAC's structure and its properties.

- **Solubility:** The four long hexyl chains create a nonpolar, hydrophobic character, which dominates the molecule's behavior. This explains its high solubility in organic solvents and limited solubility in polar water.[1] In aqueous solutions, the hydrophobic effect drives the aggregation of the hexyl chains, which can lead to micelle formation above a certain concentration.
- **Melting Point:** The melting point of ionic salts is influenced by factors like ion size, symmetry, and the strength of the electrostatic interactions in the crystal lattice. The large, somewhat symmetrical tetrahexylammonium cation and the small chloride anion pack into a stable crystal lattice, requiring significant thermal energy (111-113 °C) to break apart, resulting in a relatively high melting point compared to some other ionic liquids with more asymmetric cations or larger, charge-diffuse anions.[16]

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